

An In-depth Guide to the Molecular Weight of Tetrabutylammonium Phosphate

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Compound of Interest

Compound Name: Tetrabutylammonium phosphate

Cat. No.: B1649361

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This technical guide provides a comprehensive overview of the determination of the molecular weight of **tetrabutylammonium phosphate**, a compound frequently utilized by researchers, scientists, and drug development professionals.

Chemical Formula and Structure

Tetrabutylammonium phosphate is an ion pair consisting of a tetrabutylammonium cation and a phosphate anion. The chemical formula is represented as $(C_4H_9)_4N^+ \cdot H_2PO_4^-$, which can be written in an expanded form as $C_{16}H_{38}NO_4P$.^{[1][2][3]} The structure comprises a central nitrogen atom bonded to four butyl groups, forming the tetrabutylammonium cation. This cation is ionically bonded to the dihydrogen phosphate anion.

Experimental Protocol: Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The following steps outline the procedure for calculating the molecular weight of **tetrabutylammonium phosphate**.

Methodology:

- Identify the chemical formula: The molecular formula for **tetrabutylammonium phosphate** is $C_{16}H_{38}NO_4P$.

- Determine the number of atoms for each element:
 - Carbon (C): 16
 - Hydrogen (H): 38
 - Nitrogen (N): 1
 - Oxygen (O): 4
 - Phosphorus (P): 1
- Obtain the atomic weight of each element: The standard atomic weights are used for this calculation.
 - Carbon (C): Approximately 12.011 atomic mass units (amu).[\[4\]](#)[\[5\]](#)
 - Hydrogen (H): Approximately 1.008 amu.[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - Nitrogen (N): Approximately 14.007 amu.[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Oxygen (O): Approximately 15.999 amu.[\[12\]](#)[\[13\]](#)[\[14\]](#)
 - Phosphorus (P): Approximately 30.974 amu.[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Calculate the total mass for each element: Multiply the number of atoms of each element by its atomic weight.
- Sum the total masses: The sum of the total masses of all elements gives the molecular weight of the compound.

Data Presentation

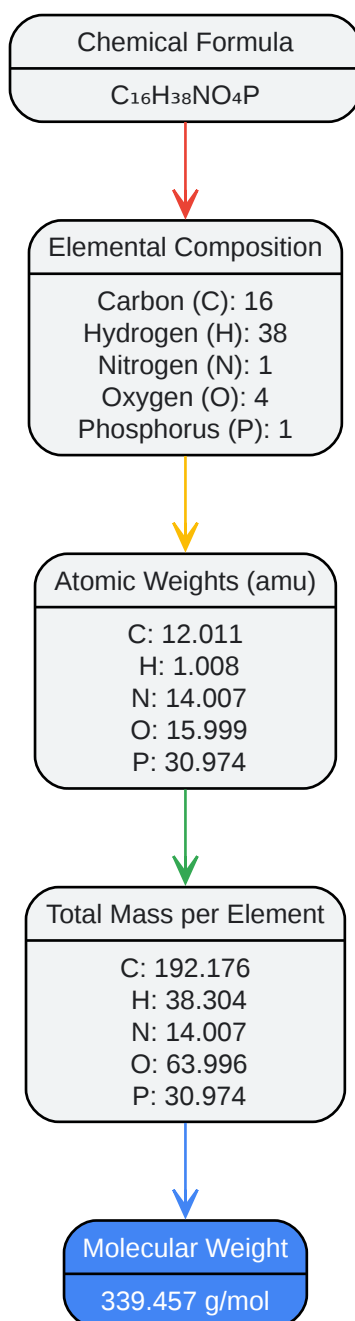
The quantitative data for the molecular weight calculation of **tetrabutylammonium phosphate** is summarized in the table below for clarity and ease of comparison.

| Element | Symbol | Number of Atoms | Atomic Weight (amu) | Total Mass (amu) |
|------------|--------|-----------------|---------------------|------------------|
| Carbon | C | 16 | 12.011 | 192.176 |
| Hydrogen | H | 38 | 1.008 | 38.304 |
| Nitrogen | N | 1 | 14.007 | 14.007 |
| Oxygen | O | 4 | 15.999 | 63.996 |
| Phosphorus | P | 1 | 30.974 | 30.974 |
| Total | | | | 339.457 |

The calculated molecular weight of **tetrabutylammonium phosphate** is 339.457 g/mol . This value is consistent with experimentally determined and published values.[\[1\]](#)

Visualization of the Calculation Workflow

The logical relationship in the calculation of the molecular weight can be visualized as a workflow diagram.



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Caption: Workflow for calculating the molecular weight of **tetrabutylammonium phosphate**.

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